

# Fludioxonil-13C3 CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Fludioxonil-13C3

Cat. No.: B1499940

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## Technical Guide: Fludioxonil-13C3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on **Fludioxonil-13C3**, a stable isotope-labeled phenylpyrrole fungicide. This document is intended to serve as a foundational resource for researchers and professionals engaged in analytical and metabolic studies involving Fludioxonil.

## Core Physicochemical Data

A summary of the key identifiers and properties of **Fludioxonil-13C3** is presented below.

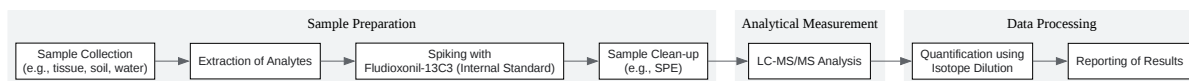
Property	Value	Source
CAS Number	1185003-07-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>9</sub> <sup>13</sup> C <sub>3</sub> H <sub>6</sub> F <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	251.16 g/mol	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Unlabelled CAS Number	131341-86-1	<a href="#">[6]</a> <a href="#">[7]</a>

## Experimental Applications

**Fludioxonil-13C3** is primarily utilized as an internal standard in analytical methodologies, such as mass spectrometry-based assays, for the quantification of Fludioxonil in various matrices. Its stable isotope composition allows for precise differentiation from the unlabeled analyte, ensuring high accuracy and reproducibility in experimental results.

While specific experimental protocols for **Fludioxonil-13C3** are method-dependent, a general workflow for its use in a quantitative analysis is outlined below.

## General Experimental Workflow for Quantification of Fludioxonil using Fludioxonil-13C3



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Caption: General workflow for the quantification of Fludioxonil using **Fludioxonil-13C3** as an internal standard.

## Detailed Methodologies

Note: The following are generalized protocols and should be optimized for specific experimental conditions and matrices.

### Preparation of Standard Solutions

- **Stock Solution (1 mg/mL):** Accurately weigh approximately 1 mg of **Fludioxonil-13C3** and dissolve it in a suitable solvent (e.g., acetonitrile, methanol) in a 1 mL volumetric flask. Sonicate if necessary to ensure complete dissolution.
- **Working Standard Solutions:** Prepare a series of working standard solutions by serial dilution of the stock solution to create a calibration curve covering the expected concentration range of the analyte in the samples.

## Sample Preparation (Illustrative Example for Fruit Matrix)

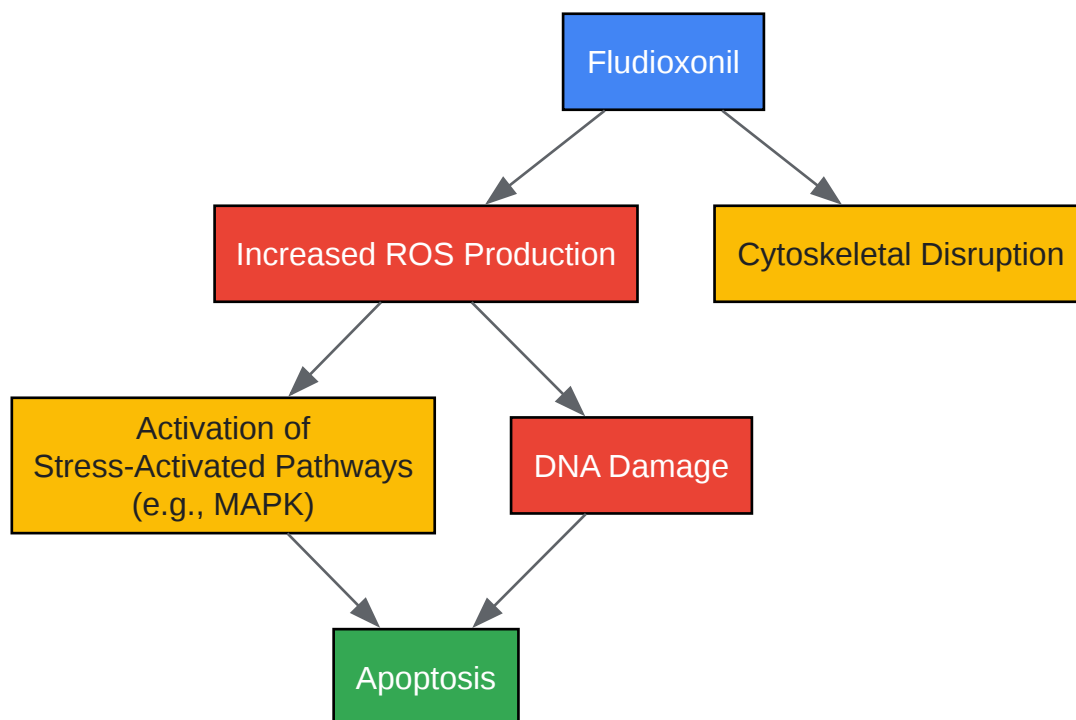
- Homogenization: Homogenize a representative portion of the fruit sample.
- Extraction: Extract a known amount of the homogenized sample with an appropriate solvent (e.g., acetonitrile with 1% acetic acid).
- Internal Standard Spiking: Add a known amount of the **Fludioxonil-13C3** internal standard solution to the extract.
- Clean-up: Perform a clean-up step, such as solid-phase extraction (SPE) with a C18 cartridge, to remove interfering matrix components.
- Reconstitution: Evaporate the cleaned extract to dryness under a gentle stream of nitrogen and reconstitute in a suitable mobile phase for injection.

## LC-MS/MS Analysis

- Liquid Chromatography (LC):
  - Column: C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8  $\mu$ m).
  - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
  - Flow Rate: 0.3 mL/min.
  - Injection Volume: 5  $\mu$ L.
- Mass Spectrometry (MS/MS):
  - Ionization Mode: Electrospray Ionization (ESI), negative or positive mode.
  - Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for both Fludioxonil and **Fludioxonil-13C3**. The transitions for the labeled standard will be shifted by +3 m/z compared to the unlabeled analyte.

## Signaling Pathways

Fludioxonil is known to affect various cellular pathways. While **Fludioxonil-13C3** is used as a tracer and is not expected to have a different biological effect than its unlabeled counterpart, understanding the signaling pathways of Fludioxonil is crucial for interpreting toxicological and metabolic studies.



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Caption: Putative signaling pathways affected by Fludioxonil exposure.

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## References

- 1. 4-(2,2-Difluoro-2H-1,3-benzodioxol-4-yl)(3,4-~13~C\_2\_)-1H-pyrrole-3-(~13~C)carbonitrile | C12H6F2N2O2 | CID 45039262 - PubChem [pubchem.ncbi.nlm.nih.gov]

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)